

# Technical Support Center: Dicyclohexyl Azelate Polymer Compatibility

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## Compound of Interest

Compound Name: *Dicyclohexyl azelate*

Cat. No.: *B15342583*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **dicyclohexyl azelate** and various polymers.

## Frequently Asked Questions (FAQs)

Q1: What is **dicyclohexyl azelate** and what are its primary applications in research and drug development?

A1: **Dicyclohexyl azelate** is a diester of azelaic acid and cyclohexanol. It functions as a plasticizer, an additive used to increase the flexibility, durability, and workability of polymeric materials. In pharmaceutical and research settings, it can be incorporated into polymer matrices for various applications, including the development of flexible tubing, components of medical devices, and controlled-release drug delivery systems. Azelaic acid, a precursor to **dicyclohexyl azelate**, is a bio-based material, making its derivatives of interest for creating more sustainable polymer formulations.<sup>[1]</sup>

Q2: What are the common signs of incompatibility between **dicyclohexyl azelate** and a polymer?

A2: Incompatibility between **dicyclohexyl azelate** and a polymer can manifest in several ways, including:

- Blooming or exudation: The plasticizer migrates to the surface of the polymer, forming a visible film or oily layer.
- Leaching: The plasticizer escapes from the polymer matrix into the surrounding environment. [2]
- Phase separation: The plasticizer and polymer do not form a homogeneous mixture, leading to cloudiness or haziness in the material.
- Changes in mechanical properties: The polymer may become brittle, stiff, or lose its intended flexibility.[3]
- Surface tackiness: The surface of the polymer feels sticky to the touch.

Q3: How can I predict the compatibility of **dicyclohexyl azelate** with a specific polymer?

A3: Predicting compatibility can be complex, but a few principles can guide you:

- Solubility Parameters: A common method for predicting miscibility involves comparing the Hansen Solubility Parameters (HSP) of the plasticizer and the polymer. Materials with similar HSP values are more likely to be compatible. While specific HSP data for **dicyclohexyl azelate** is not readily available, values for similar azelate esters can provide an estimation.
- Polarity: "Like dissolves like" is a fundamental principle. The polarity of **dicyclohexyl azelate** should be similar to that of the polymer for good compatibility.
- Molecular Structure: The size and structure of the plasticizer molecule can influence its interaction with the polymer chains.

Q4: Are there any regulatory considerations when using **dicyclohexyl azelate** in pharmaceutical applications?

A4: Any excipient used in a pharmaceutical formulation, including plasticizers, must meet the stringent requirements of regulatory bodies such as the U.S. Food and Drug Administration (FDA). This includes demonstrating the safety and stability of the final dosage form. Leaching of plasticizers from packaging or delivery systems is a key concern and must be thoroughly evaluated.

## Troubleshooting Guides

### Issue 1: Observation of an oily film on the surface of my polymer film after incorporating dicyclohexyl azelate.

Question: I have prepared a polymer film containing **dicyclohexyl azelate**, and after a short period, I've noticed an oily substance on the surface. What is causing this, and how can I resolve it?

Answer: This phenomenon is known as "blooming" or "exudation" and indicates an incompatibility or oversaturation of the plasticizer in the polymer matrix. Here's a step-by-step guide to troubleshoot this issue:

- **Verify Plasticizer Concentration:** The most common cause of blooming is exceeding the solubility limit of the plasticizer in the polymer.
  - **Action:** Review your formulation and consider preparing a series of films with decreasing concentrations of **dicyclohexyl azelate** to determine the optimal loading that does not lead to blooming.
- **Assess Polymer-Plasticizer Compatibility:** The inherent compatibility between **dicyclohexyl azelate** and your chosen polymer may be low.
  - **Action:** If reducing the concentration is not feasible for your application, consider using a co-plasticizer to improve compatibility or selecting a different polymer that is more compatible with **dicyclohexyl azelate**.
- **Evaluate Processing and Storage Conditions:** Temperature and humidity can influence plasticizer migration.
  - **Action:** Ensure that your processing and storage temperatures are appropriate for the polymer-plasticizer blend. High temperatures can increase plasticizer mobility, leading to exudation.
- **Consider a Surface Treatment:** Applying a surface coating can sometimes prevent the plasticizer from migrating to the surface.[\[4\]](#)

- Action: Research compatible coating materials that can act as a barrier to plasticizer migration.

## Issue 2: My dicyclohexyl azelate-plasticized polymer has become brittle and lost its flexibility over time.

Question: The polymer I formulated with **dicyclohexyl azelate** was initially flexible, but now it has become rigid and brittle. What could be the reason for this change?

Answer: The loss of flexibility suggests that the plasticizer is no longer effectively integrated within the polymer matrix. This is often due to plasticizer leaching or volatilization.

- Investigate Plasticizer Leaching: The plasticizer may be migrating out of the polymer and into the surrounding environment, especially if it comes into contact with liquids.<sup>[2]</sup>
  - Action: Analyze the storage conditions. If the material is in contact with a solvent or aqueous solution, the plasticizer may be leaching out. You can perform a leaching study to quantify the amount of plasticizer lost (see Experimental Protocols section).
- Assess for Volatilization: **Dicyclohexyl azelate**, like all plasticizers, has a certain vapor pressure. At elevated temperatures, it can slowly evaporate from the polymer matrix.
  - Action: Evaluate the thermal history of your material. Has it been exposed to high temperatures for extended periods? If so, this could be the cause. Consider using a plasticizer with a lower vapor pressure if high-temperature exposure is unavoidable. The ASTM D1203 standard test method can be used to determine the volatile loss from plastics.<sup>[2][5][6][7][8]</sup>
- Re-evaluate Polymer-Plasticizer Compatibility: Poor compatibility can lead to slow, long-term migration of the plasticizer out of the polymer matrix, resulting in embrittlement.
  - Action: Revisit the compatibility assessment. It might be necessary to switch to a more compatible polymer or a different plasticizer.

## Data Presentation

Disclaimer: Specific experimental data for **dicyclohexyl azelate** is limited in publicly available literature. The following data for "Dihexyl Azelate" is provided as a proxy due to its structural similarity. Researchers should conduct their own compatibility studies for their specific polymer and application.

Table 1: Typical Physical Properties of Dihexyl Azelate (CAS: 109-31-9)

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>40</sub> O <sub>4</sub>	[9]
Molecular Weight	356.5 g/mol	[9]
Appearance	Liquid	[9]
Boiling Point	216 °C @ 5 mmHg	[9]
Melting Point	-10 °C	[9]
Density	0.927 g/cm <sup>3</sup> at 20 °C	[9]

Table 2: Predicted Compatibility of **Dicyclohexyl Azelate** with Various Polymers

This table is based on general principles of polymer-plasticizer compatibility, considering factors like polarity and molecular structure. Experimental verification is crucial.

Polymer Class	Specific Examples	Predicted Compatibility	Rationale
Polyvinyl Chloride (PVC)	PVC	Good to Moderate	Dicyclohexyl azelate is a non-phthalate plasticizer and is expected to have good compatibility with PVC, similar to other adipates and azelates. <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Polyacrylates	Polymethyl methacrylate (PMMA)	Moderate to Poor	PMMA is a relatively polar polymer. The compatibility will depend on the specific grade of PMMA. Cross-linked PMMA generally shows better chemical resistance.
Cellulose Derivatives	Ethylcellulose, Cellulose Acetate	Good	Dicyclohexyl phthalate, a structurally similar compound, is known to be compatible with ethylcellulose. Dicyclohexyl azelate is likely to show similar behavior.
Polyolefins	Polyethylene (PE), Polypropylene (PP)	Poor	Polyolefins are nonpolar polymers. The ester groups in dicyclohexyl azelate make it more polar, leading to poor compatibility with PE and PP.

## Experimental Protocols

### Protocol 1: Determination of Plasticizer Blooming (Visual Inspection)

Objective: To visually assess the compatibility of **dicyclohexyl azelate** in a polymer film by observing for signs of blooming.

Methodology:

- Sample Preparation: Prepare polymer films with varying concentrations of **dicyclohexyl azelate** according to your standard procedure.
- Conditioning: Store the films under controlled conditions of temperature and humidity (e.g.,  $23 \pm 2$  °C and  $50 \pm 5\%$  relative humidity).
- Visual Inspection: At regular intervals (e.g., 24 hours, 48 hours, 1 week), visually inspect the surface of the films under good lighting and at a low angle.
- Evaluation: Look for any signs of an oily or crystalline deposit on the surface. The presence of such a deposit indicates blooming. Record the concentration of **dicyclohexyl azelate** at which blooming is first observed.

### Protocol 2: Quantification of Plasticizer Leaching (Solvent Extraction Method)

Objective: To quantify the amount of **dicyclohexyl azelate** that leaches from a polymer into a liquid medium.

Methodology:

- Sample Preparation: Cut a known weight and surface area of the plasticized polymer film.
- Immersion: Immerse the polymer sample in a known volume of a suitable solvent in which the plasticizer is soluble but the polymer is not (e.g., ethanol, hexane).
- Incubation: Store the sample in the solvent for a specified period (e.g., 24 hours) at a controlled temperature.

- Extraction: After the incubation period, remove the polymer sample from the solvent.
- Analysis: Analyze the concentration of **dicyclohexyl azelate** in the solvent using an appropriate analytical technique such as Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC).
- Calculation: Calculate the amount of leached plasticizer as a percentage of the initial plasticizer content in the polymer sample.

## Protocol 3: Thermogravimetric Analysis (TGA) for Volatiles

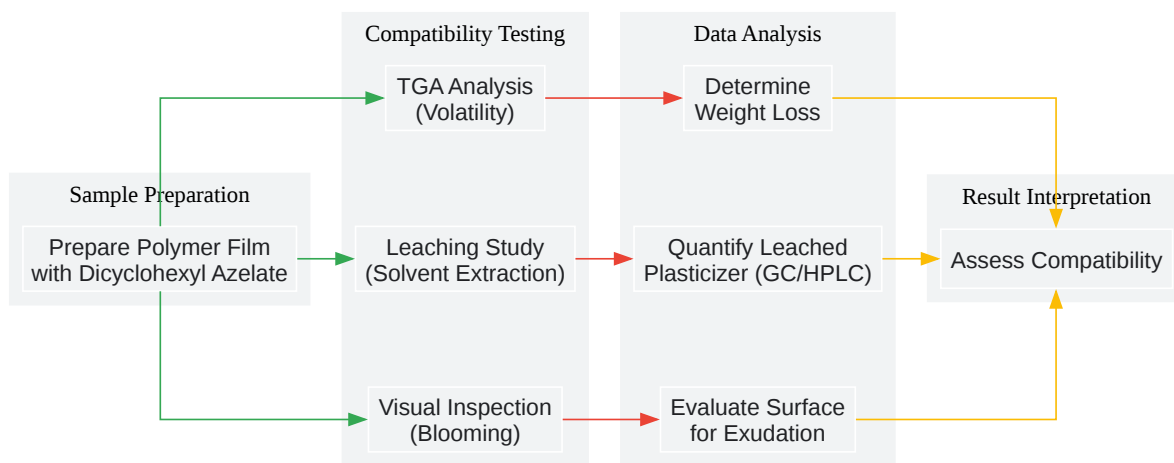
Objective: To determine the volatile loss from a plasticized polymer, which can be indicative of plasticizer volatility.

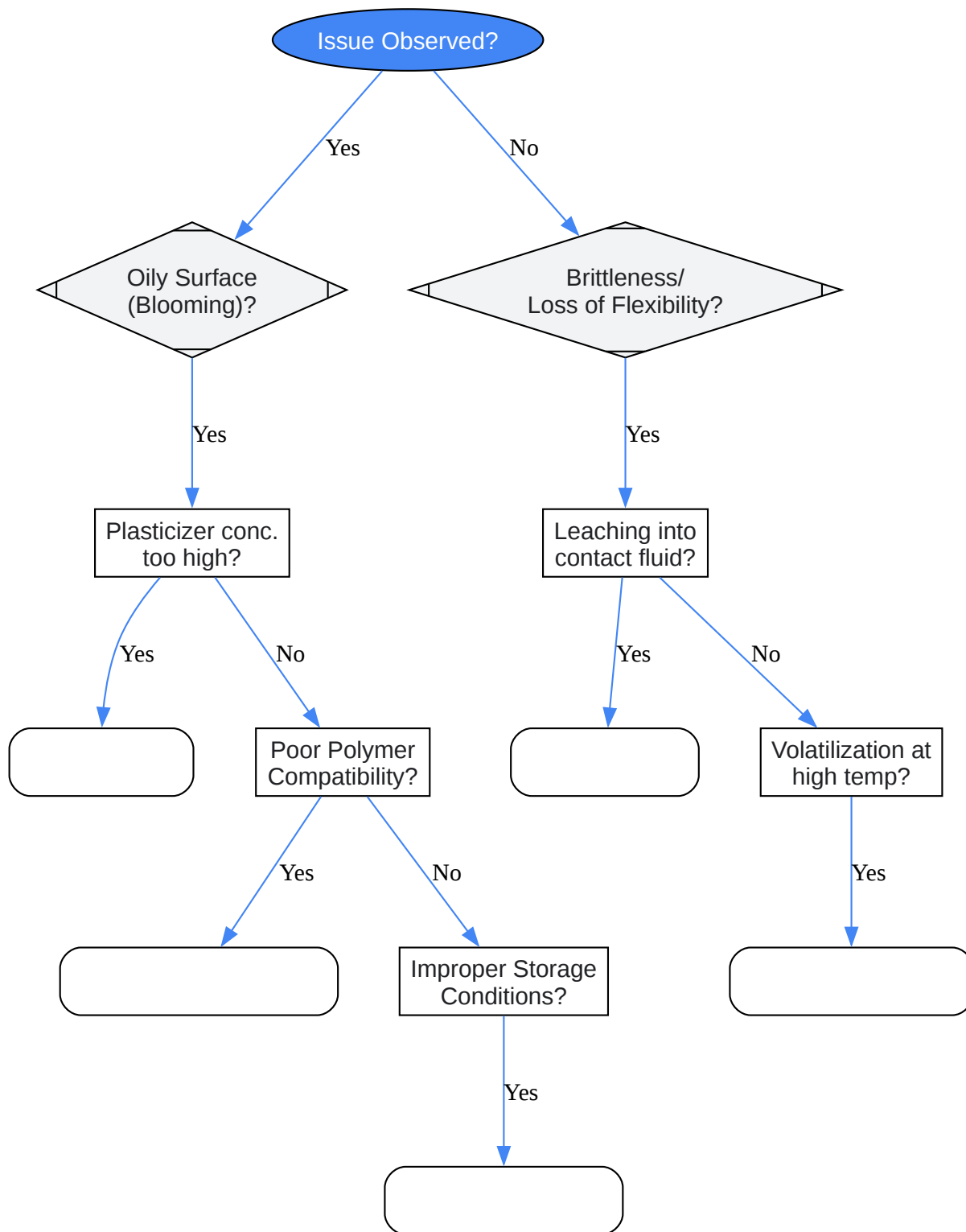
Methodology (based on ASTM E1131):[\[9\]](#)

- Instrument Setup: Calibrate the Thermogravimetric Analyzer (TGA) according to the manufacturer's instructions.
- Sample Preparation: Accurately weigh a small sample of the plasticized polymer into a TGA pan.
- TGA Analysis: Heat the sample in the TGA under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 10 °C/min) over a specified temperature range (e.g., 30 °C to 600 °C).
- Data Analysis: The TGA will record the weight loss of the sample as a function of temperature. The weight loss at lower temperatures (before polymer degradation) can be attributed to the volatilization of additives like the plasticizer.

## Mandatory Visualization







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